

Bromocresol Purple: A Technical Guide to its Discovery, Properties, and Applications

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Compound of Interest

Compound Name: *Bromocresol Purple*

Cat. No.: *B057273*

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An in-depth exploration of the sulfonephthalein indicator, **Bromocresol Purple**, for researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of **Bromocresol Purple** (BCP), a vital pH indicator in various scientific disciplines. From its historical discovery to its detailed chemical properties and practical applications, this document serves as a core resource for laboratory professionals.

Discovery and History

The development of **Bromocresol Purple** is intrinsically linked to the establishment of the pH scale and the synthesis of new classes of chemical indicators. While the precise date of its first synthesis is not widely documented, its creation follows the pioneering work on sulfonephthalein dyes in the early 20th century. The conceptual framework for pH as a measure of acidity was introduced by Danish chemist Søren Peder Lauritz Sørensen in 1909 while working at the Carlsberg Laboratory.^{[1][2][3][4][5]} This innovation spurred the development of synthetic indicators with distinct color transitions at specific pH ranges, leading to the synthesis of compounds like **Bromocresol Purple**.

Bromocresol Purple, chemically known as 5',5''-dibromo-o-cresolsulfophthalein, belongs to the triphenylmethane family of dyes. These synthetic indicators provided a more reliable and reproducible alternative to the natural indicators that had been used for centuries.

Chemical and Physical Properties

Bromocresol Purple is a hydrophilic dye characterized by its distinct color change from yellow in acidic solutions to violet in alkaline solutions. This transition occurs over a pH range of 5.2 to 6.8, with a pKa value of 6.3.

Quantitative Data Summary

Property	Value	Reference
IUPAC Name	2-[(E)-(3-bromo-4-hydroxy-5-methylphenyl)-(3-bromo-5-methyl-4-oxocyclohexa-2,5-dien-1-ylidene)methyl]benzenesulfonate	
Synonyms	5',5''-Dibromo-o-cresolsulfonephthalein, BCP	
Molecular Formula	C ₂₁ H ₁₆ Br ₂ O ₅ S	
Molecular Weight	540.2 g/mol	
pKa	6.3	
pH Transition Range	5.2 (Yellow) - 6.8 (Violet/Purple)	
Appearance	Pinkish-brown or yellow crystalline powder	

Mechanism of Color Change

The vibrant color change of **Bromocresol Purple** is a result of a pH-dependent structural rearrangement. In acidic conditions (below pH 5.2), the indicator exists in a cyclic sulfonate ester form, known as a sultone, which imparts a yellow color to the solution. As the pH increases and the solution becomes more alkaline (above pH 6.8), the sultone ring opens to form a delocalized sulfonate structure, resulting in the characteristic violet or purple color.

Caption: pH-induced equilibrium of **Bromocresol Purple**.

Experimental Protocols

Synthesis of Water-Soluble Bromocresol Purple

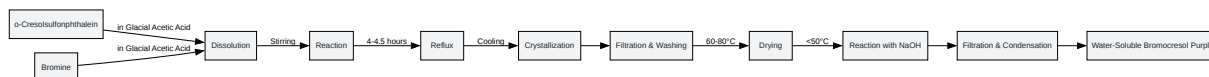
This protocol is adapted from a patented method for the preparation of water-soluble **Bromocresol Purple**.

Materials:

- o-Cresolsulfonphthalein (Cresol Red)
- Bromine
- Glacial Acetic Acid
- Sodium Hydroxide Solution

Procedure:

- Dissolve o-cresolsulfonphthalein in glacial acetic acid.
- While stirring, add a solution of bromine dissolved in glacial acetic acid. The weight ratio of o-cresolsulfonphthalein to bromine should be between 3:1 and 5:1.
- Heat the mixture to reflux for 4 to 4.5 hours, allowing hydrogen bromide gas to evolve.
- Cool the reaction mixture to induce crystallization.
- Filter the crystals and wash them with water until the filtrate is neutral and free of bromine color. The product should appear yellow.
- Dry the yellow crystals at 60-80°C.
- To obtain the water-soluble sodium salt, add the dried product to a prepared sodium hydroxide solution and stir for 1 hour, keeping the temperature below 50°C.
- Filter the resulting purple solution and condense the filtrate to obtain purple crystals with a metallic luster.



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Caption: Experimental workflow for BCP synthesis.

Preparation of a 0.04% Bromocresol Purple Indicator Solution

This is a common protocol for preparing a working solution of the indicator.

Materials:

- **Bromocresol Purple** powder
- 0.05N Sodium Hydroxide (NaOH) solution
- 95% Ethanol
- Distilled Water
- 100 ml Volumetric Flask

Procedure:

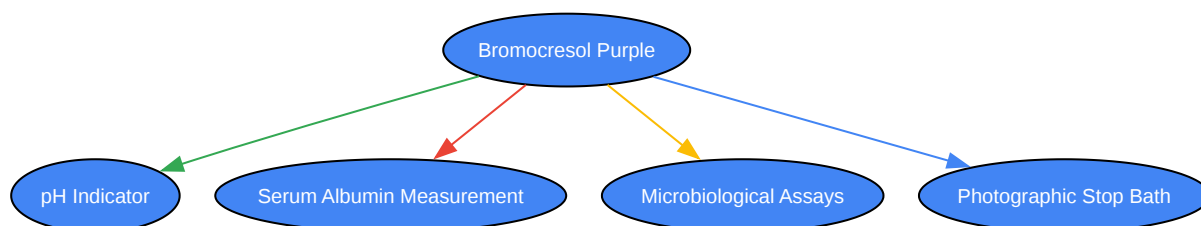
- Accurately weigh 40 mg of **Bromocresol Purple** powder.
- Transfer the powder to a 100 ml volumetric flask.
- Add 1.48 ml of 0.05N NaOH solution and 10.00 ml of 95% ethanol to the flask.
- Gently warm the flask to aid in the dissolution of the powder.

- Once the solid is completely dissolved, dilute the solution to the 100 ml mark with distilled water.

Applications in Research and Development

Bromocresol Purple's distinct and sharp color transition makes it a versatile indicator in numerous scientific applications.

- **pH Indicator:** Its primary use is as an acid-base indicator in titrations and for the preparation of buffer solutions.
- **Medical Diagnostics:** It is utilized in medical laboratories for the measurement of serum albumin. The **Bromocresol Purple** method can offer advantages over older techniques that use Bromocresol Green.
- **Microbiology:** In microbiological assays, it serves to differentiate bacterial species based on their metabolic activity, which can alter the pH of the growth medium. It is also used for staining dead cells based on their acidity and for the isolation of lactic acid bacteria.
- **Photographic Processing:** It can be added to acid stop baths to visually indicate when the bath has been neutralized and requires replacement.



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Caption: Key application areas of **Bromocresol Purple**.

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